

Application Notes and Protocols for Measuring PGE1 Metabolite Levels in Cancer Studies

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Compound of Interest

Compound Name: 13,14-Dihydro PGE1-d4

Cat. No.: B15572245

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

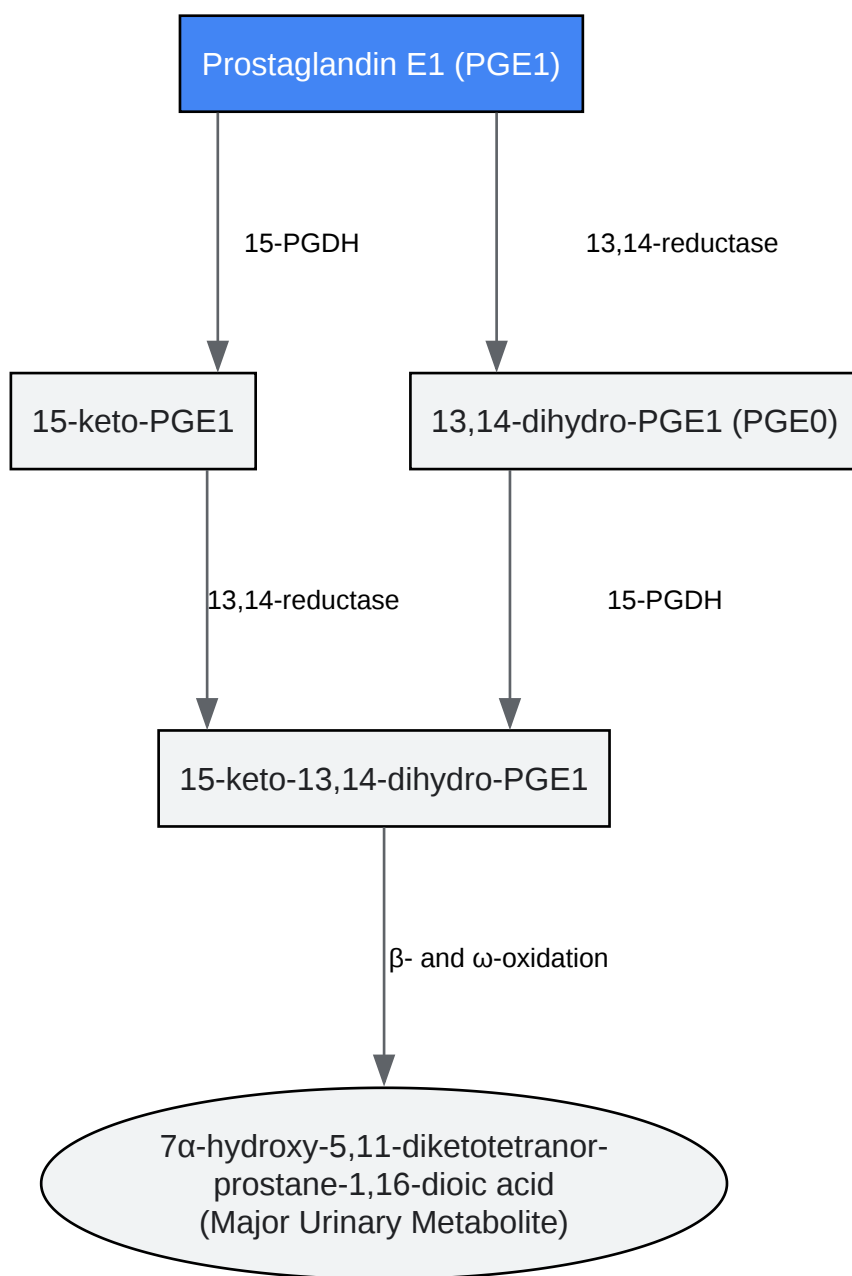
Prostaglandin E1 (PGE1), a member of the eicosanoid family of signaling molecules, is involved in a diverse range of physiological and pathological processes, including inflammation and cancer. While the role of Prostaglandin E2 (PGE2) in cancer has been extensively studied, emerging evidence suggests that PGE1 also plays a significant role in tumor biology. Accurate and reliable measurement of PGE1 and its metabolites is crucial for understanding its contribution to cancer progression, for biomarker discovery, and for the development of novel therapeutic strategies.

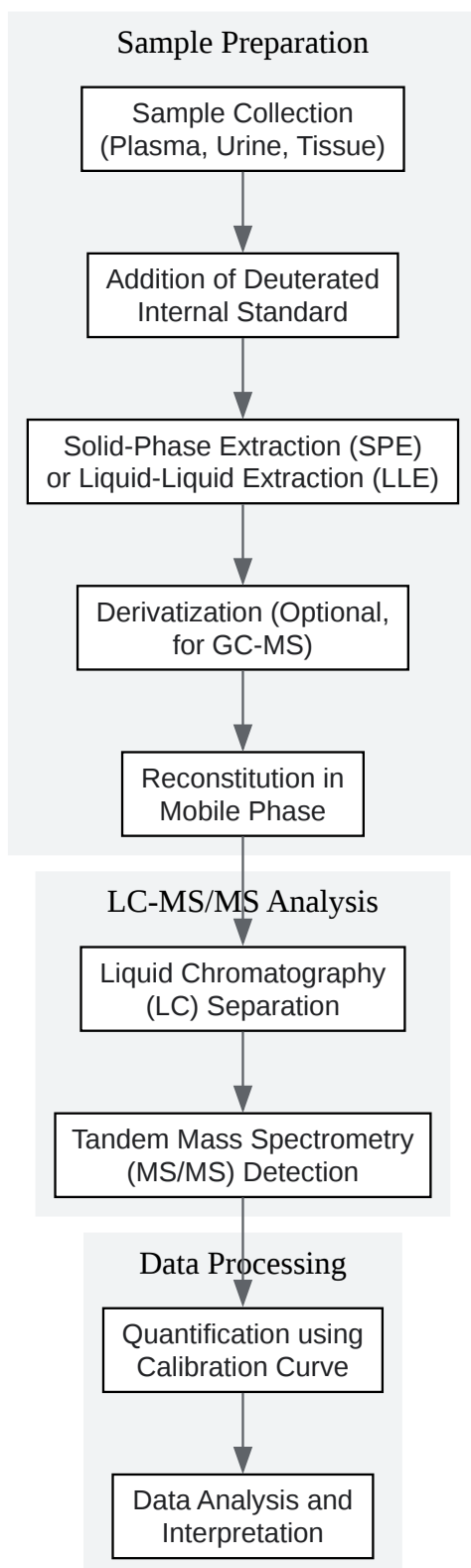
These application notes provide a comprehensive overview of the methodologies for measuring PGE1 metabolite levels in various biological matrices relevant to cancer research. This document includes detailed experimental protocols, data presentation guidelines, and visualizations of key pathways and workflows.

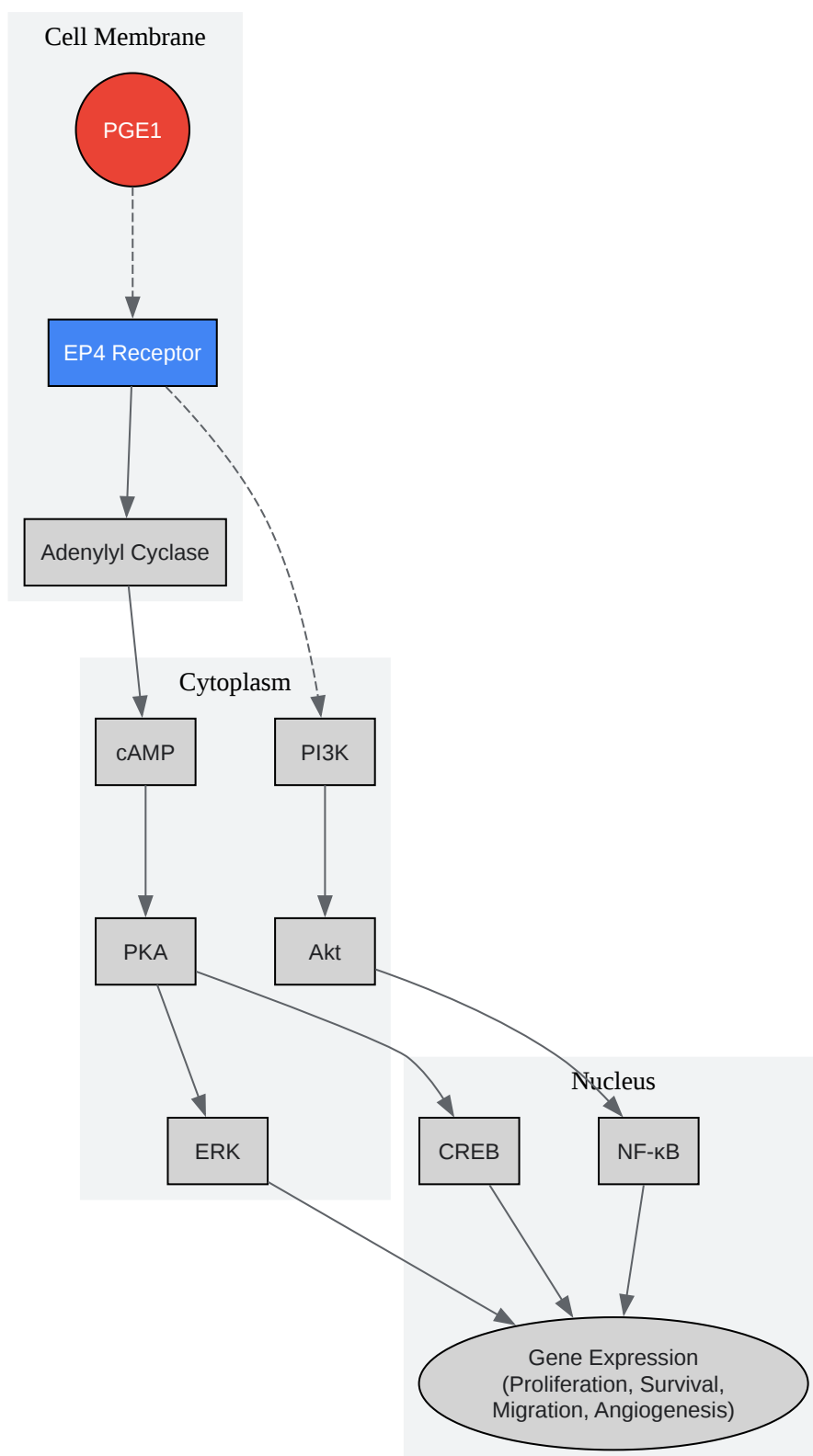
PGE1 Metabolism

PGE1 is rapidly metabolized in vivo, primarily by the enzyme 15-hydroxyprostaglandin dehydrogenase (15-PGDH), which catalyzes the oxidation of the 15-hydroxyl group. This initial step is followed by the reduction of the 13,14-double bond. The resulting metabolites are then further catabolized through beta- and omega-oxidation. The major and most stable urinary metabolite of PGE1 is 7 α -hydroxy-5,11-diketotetranor-prostane-1,16-dioic acid. Due to the

rapid clearance of PGE1 from circulation, the measurement of its more stable metabolites in plasma and urine provides a more accurate reflection of its systemic production.







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